

Application Notes and Protocols: Preparing L-162313 Stock Solutions for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L-162313
CAS No.: 151488-11-8
Cat. No.: B1673698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and use of **L-162313** stock solutions for in vitro cell culture experiments. **L-162313** is a non-peptide agonist for the angiotensin II AT1 and AT2 receptors, critical targets in cardiovascular and physiological research.

Compound Information

Property	Value	Reference
Molecular Weight	582.78 g/mol	[1]
Empirical Formula	C ₃₀ H ₃₈ N ₄ O ₄ S ₂	[1]
CAS Number	151488-11-8	[1]
Appearance	White solid	[1]
Solubility	DMSO: ≥ 10 mg/mL	[1]
Storage (Solid)	2-8°C	[1]

Experimental Protocols

Preparation of a 10 mM L-162313 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **L-162313** in dimethyl sulfoxide (DMSO). It is crucial to use anhydrous, cell culture grade DMSO to ensure the stability of the compound and minimize cytotoxicity.

Materials:

- **L-162313** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate:** Allow the vial of **L-162313** powder to come to room temperature before opening to prevent condensation.
- **Weighing:** In a sterile microcentrifuge tube, carefully weigh out 5.83 mg of **L-162313** powder using a calibrated analytical balance.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 582.78 \text{ g/mol} \times 1000 \text{ mg/g} = 5.83 \text{ mg}$

- **Dissolving:** Add 1 mL of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the **L-162313** powder.
- **Mixing:** Securely cap the tube and vortex the solution for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
- **Storage:** Label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions for Cell Treatment

This protocol outlines the dilution of the 10 mM **L-162313** stock solution to final working concentrations in cell culture medium.

Important Considerations:

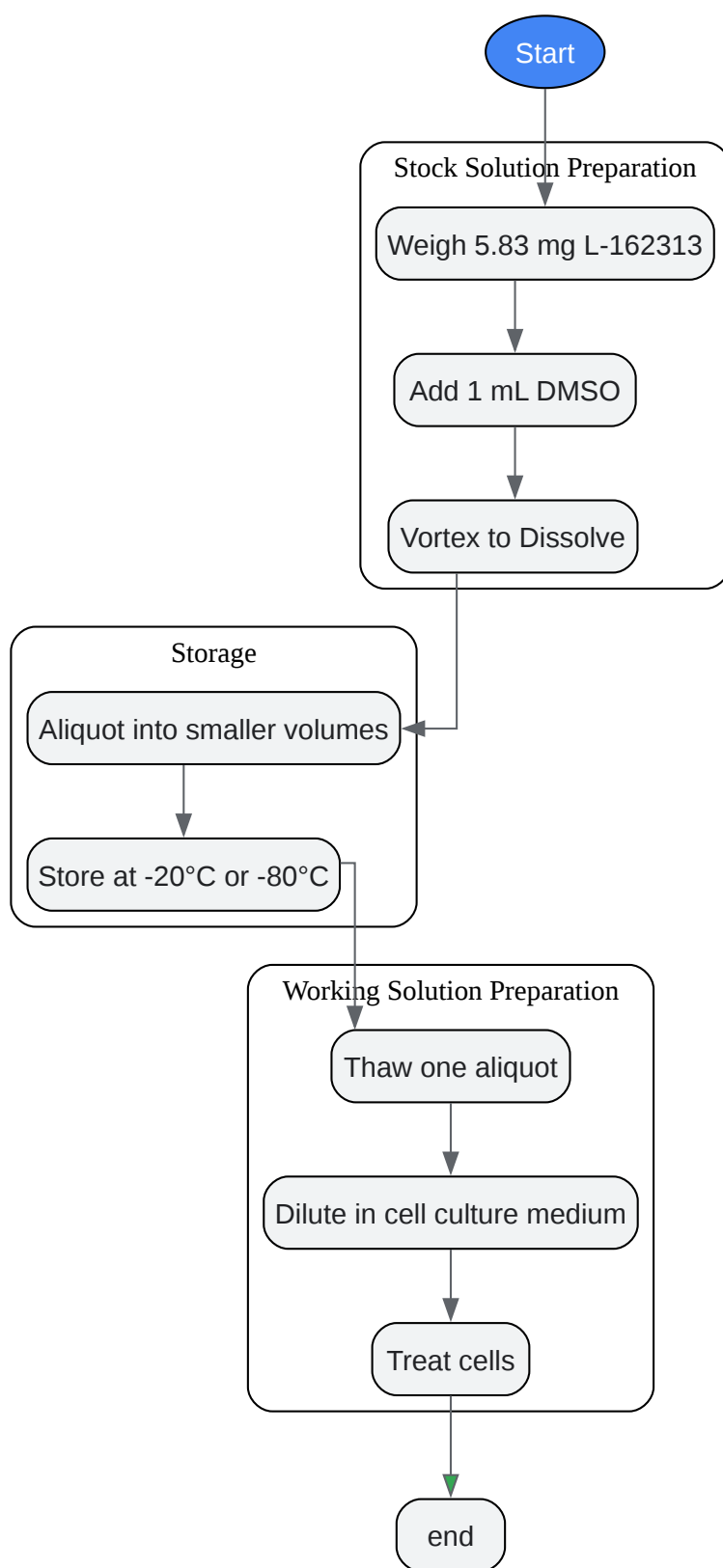
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the highest concentration of **L-162313** used.

Procedure:

- **Thaw Stock Solution:** On the day of the experiment, thaw one aliquot of the 10 mM **L-162313** stock solution at room temperature.
- **Calculate Dilution:** Determine the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium.
 - Formula: (Volume of stock) x (Concentration of stock) = (Final volume) x (Final concentration)

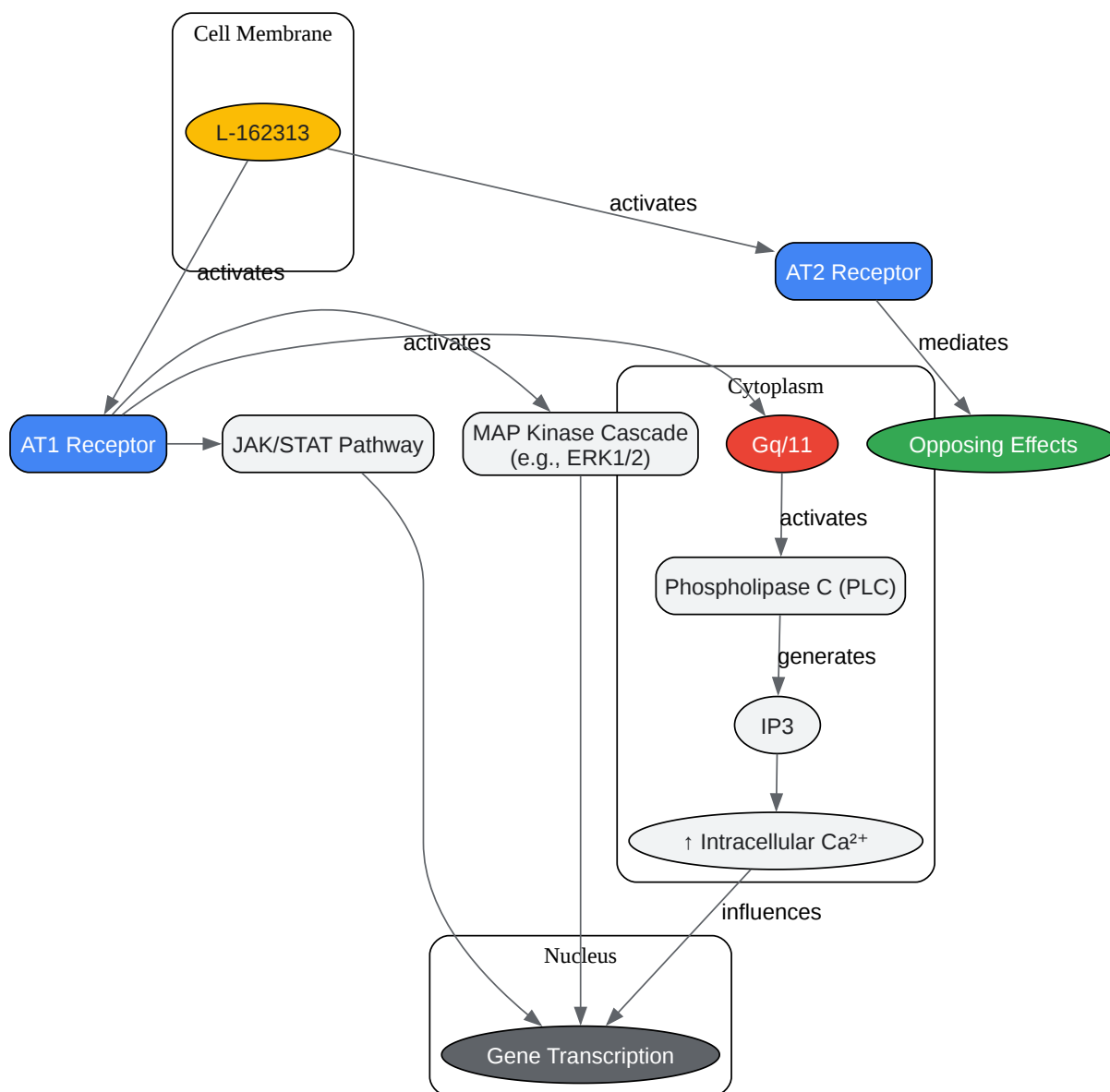
- Example for 10 μ M final concentration in 1 mL of medium:
 - $(\text{Volume of stock}) \times (10,000 \mu\text{M}) = (1000 \mu\text{L}) \times (10 \mu\text{M})$
 - $\text{Volume of stock} = 1 \mu\text{L}$
- Prepare Working Solution: Pre-warm the appropriate volume of complete cell culture medium to 37°C. Add the calculated volume of the 10 mM **L-162313** stock solution to the pre-warmed medium. Mix gently by pipetting up and down.
- Cell Treatment: Remove the existing medium from your cultured cells and replace it with the medium containing the desired final concentration of **L-162313**. For the vehicle control wells, add medium containing the corresponding concentration of DMSO.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **L-162313** stock and working solution preparation.



[Click to download full resolution via product page](#)

Caption: Angiotensin II receptor signaling pathways activated by **L-162313**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing L-162313 Stock Solutions for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673698/docs#application-notes-and-protocols-preparing-l-162313-stock-solutions-for-cell-culture\]](https://www.benchchem.com/product/b1673698/docs#application-notes-and-protocols-preparing-l-162313-stock-solutions-for-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check